

Application Notes and Protocols for Ulexite in Ceramic Glaze Formulation

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utilization of **ulexite** as a fluxing agent in ceramic glaze formulations. The information compiled from various scientific and technical sources is intended to guide researchers in leveraging the unique properties of this boron-containing mineral for the development of specialized glazes. Detailed experimental protocols, quantitative data, and visual representations of chemical pathways and workflows are presented to facilitate reproducible and informed research.

Introduction to Ulexite in Ceramic Glazes

Ulexite, a hydrated sodium calcium borate mineral with the chemical formula NaCaB₅O₉·8H₂O, is a significant raw material in the ceramics industry, primarily valued as a source of insoluble boron trioxide (B₂O₃).[1][2][3] Boron is a powerful flux, particularly effective in low to mid-fire temperature ranges (approximately Cone 06 to Cone 6), where it promotes the melting of the primary glass-former, silica (SiO₂).[2][4] **Ulexite** is often compared to colemanite, another natural source of boron, but it also introduces sodium oxide (Na₂O) into the glaze, contributing to its fluxing action.[4]

Historically, **ulexite** was a component of the now largely unavailable Gerstley Borate, a popular flux in pottery glazes.[2][5] Understanding the properties and behavior of **ulexite** is therefore crucial for reformulating historical recipes and developing new, stable glazes. One of the key characteristics of **ulexite** is its high Loss on Ignition (LOI), which can lead to the formation of bubbles in the glaze if not properly managed through firing schedules.[2]



Physicochemical Properties and Effects on Glazes

The incorporation of **ulexite** into a ceramic glaze formulation has several notable effects on the final product:

- Fluxing Action: **Ulexite** is a potent flux, lowering the melting temperature of the glaze and allowing for the development of glossy, transparent surfaces at lower firing temperatures.[2]
- Surface Finish: It can contribute to a smooth, ultra-glossy finish.[2]
- Crazing Resistance: Due to the low thermal expansion of boron, ulexite can be used to
 formulate glazes with a lower coefficient of thermal expansion (CTE), which helps to prevent
 crazing (the formation of a network of fine cracks on the glaze surface).[6]
- Color Development: The presence of boron can influence the development of certain colors in glazes. For instance, it can contribute to the formation of "boron blue" clouding under specific conditions.[2][7]
- Gassing and Bubbles: The decomposition of **ulexite** during firing releases a significant amount of water vapor, which can result in bubbles being trapped in the glaze if the firing schedule is not optimized. A drop-and-hold firing schedule can help to mitigate this issue.[2]

Quantitative Data on Ulexite in Glaze Formulations

The following tables summarize the chemical composition of **ulexite** and its impact on the thermal properties of a transparent wall tile frit.

Table 1: Typical Chemical Composition of Ulexite



Oxide	Theoretical Ulexite (wt%)	Turkish Ulexite (wt%)	
Na ₂ O	7.65	5.80	
CaO	13.84	19.70	
B ₂ O ₃	42.95	33.20	
Al ₂ O ₃	-	0.20	
SiO ₂	-	5.20	
MgO	-	2.00	
LOI	35.55	33.90	

Data sourced from Digitalfire.

Table 2: Effect of Ulexite on the Thermal Properties of a

Transparent Frit

Ulexite Content (wt%)	Sintering Start (°C)	Melting Start (°C)	Half-Sphere Temp (°C)	Flow Temp (°C)	CTE (x10 ⁻⁷ / °C)
0	750	850	950	1050	65.2
3.0	730	830	930	1030	66.8
6.5	710	810	910	1010	68.1
11.5	690	790	890	990	70.3

Adapted from "Thermal Behavior of Transparent Wall Tile Glazes Containing Ulexite".[8]

Experimental Protocols Glaze Preparation from Raw Materials

This protocol outlines the standard procedure for preparing a ceramic glaze from dry, raw materials, including **ulexite**.



Materials and Equipment:

- Dry glaze ingredients (**ulexite**, silica, kaolin, feldspar, etc.)
- Digital scale (accurate to 0.1 g)
- Mixing containers
- Water
- Sieve (80-100 mesh)
- Stirring utensils (whisk, spatula)
- Personal Protective Equipment (PPE): dust mask, safety glasses, gloves

Procedure:

- Weighing: Accurately weigh all dry ingredients according to the glaze recipe.
- Initial Mixing: Place the weighed dry ingredients into a clean, dry container and mix them thoroughly in their dry state.
- Adding Water: Gradually add water to the dry mix while stirring continuously. The amount of
 water will vary depending on the desired specific gravity and application method. A good
 starting point is a 1:1 ratio by weight of dry material to water.
- Sieving: Pass the wet glaze slurry through an 80 or 100-mesh sieve at least twice to ensure a homogenous mixture and to break down any clumps of material. This step is critical for a smooth, defect-free fired surface.
- Viscosity Adjustment: Adjust the water content to achieve the desired viscosity for the intended application method (dipping, brushing, or spraying).
- Aging (Optional): Some glazes benefit from being left to sit for a period (a few hours to overnight) to allow for complete hydration of the materials. Remix thoroughly before use.

Glaze Application



The following are common methods for applying the prepared glaze to bisque-fired ceramic ware.

- Dipping: The bisque-fired piece is fully immersed in the glaze slurry for a short period (typically 2-5 seconds). This method provides an even coat.
- Pouring: Glaze is poured over the surface of the ware. This is useful for the interior of vessels.
- Brushing: The glaze is applied with a soft brush in multiple, thin, even coats. This method allows for more control and decorative effects.
- Spraying: The glaze is atomized and sprayed onto the ware. This technique is ideal for achieving thin, even coats but requires specialized equipment and a spray booth.

Firing Protocol

The firing schedule is critical for achieving the desired glaze properties and minimizing defects such as bubbles, especially when using raw materials with a high LOI like **ulexite**. A "drop-and-hold" schedule is often recommended.


Example Firing Schedule (Cone 04):

- Ramp 1: 100°C/hour to 600°C (slow initial heating to allow for water and carbon burnout).
- Ramp 2: 150°C/hour to 1000°C.
- Ramp 3: 60°C/hour to 1060°C (top temperature for Cone 04).
- Hold (Soak): Hold at 1060°C for 10-20 minutes to allow the glaze to mature.
- Drop and Hold: Cool the kiln as fast as possible to 980°C and hold for 30-60 minutes. This
 allows bubbles to heal over.
- Cool: Allow the kiln to cool naturally to room temperature.

Visualizing Chemical Pathways and Workflows



Experimental Workflow for Ulexite Glaze Development




Click to download full resolution via product page

Caption: Workflow for developing and testing ceramic glazes containing ulexite.



Chemical Reaction Pathway of Ulexite in a Silicate Glaze Melt



Click to download full resolution via product page

Caption: Simplified chemical pathway of **ulexite** during the firing of a ceramic glaze.



Conclusion

Ulexite is a valuable and versatile raw material for the formulation of ceramic glazes, particularly in the low to mid-fire range. Its potent fluxing action, ability to produce glossy and transparent surfaces, and its influence on the thermal expansion of glazes make it a subject of interest for ceramic researchers. However, its high LOI requires careful consideration in the development of firing schedules to avoid defects. The protocols and data presented in these notes provide a foundation for the systematic investigation and application of **ulexite** in the creation of novel and functional ceramic glazes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. US9290409B2 Glaze composition, method for manufacturing the glaze composition and methods of glazing Google Patents [patents.google.com]
- 2. Ulexite [digitalfire.com]
- 3. community.ceramicartsdaily.org [community.ceramicartsdaily.org]
- 4. help.glazy.org [help.glazy.org]
- 5. Gerstley Borate [digitalfire.com]
- 6. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 7. Naragon White Glaze- Accidental Recipe Modification Electric Mid&Hi Fired Ceramics [cone6pots.ning.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Ulexite in Ceramic Glaze Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576465#ulexite-utilization-in-ceramic-glaze-formulation]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com